

Technical Dossier: Nomenclature and Identification of tert-Butyl 1-allylhydrazinecarboxylate

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Compound of Interest

Compound Name: *tert-Butyl 1-allylhydrazinecarboxylate*

Cat. No.: *B153078*

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This document provides a comprehensive overview of the chemical nomenclature associated with **tert-Butyl 1-allylhydrazinecarboxylate**, a compound relevant in organic synthesis and as a building block in medicinal chemistry.

Chemical Identity

tert-Butyl 1-allylhydrazinecarboxylate is a protected hydrazine derivative. The presence of the tert-butoxycarbonyl (Boc) group makes it a stable reagent for the introduction of the allylhydrazine moiety in various synthetic transformations.

IUPAC Nomenclature

The formal name for this compound, according to the International Union of Pure and Applied Chemistry (IUPAC) guidelines, is tert-butyl N-amino-N-prop-2-enylcarbamate^[1].

The systematic naming conventions for related structures can be complex. For instance, the "tert-butyl" group itself is a preferred prefix in IUPAC nomenclature for the (CH₃)₃C- moiety^[2] ^[3].

Synonyms and Alternative Names

In scientific literature, patents, and chemical supplier catalogs, this compound is known by several synonyms. The use of varied names can arise from different nomenclature systems (e.g., CAS indexing names) or historical naming conventions.

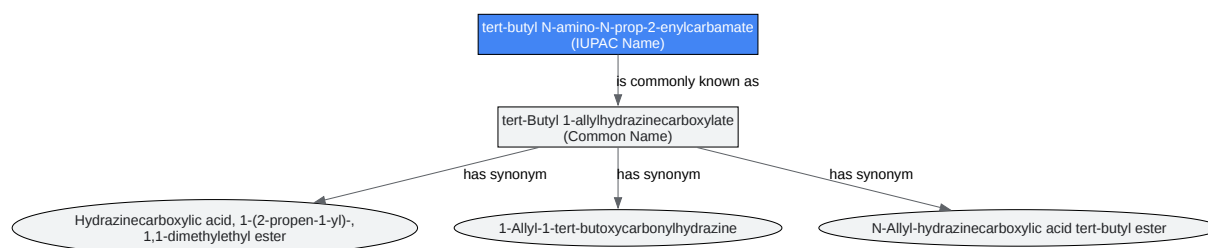
Nomenclature Type	Name
IUPAC Name	tert-butyl N-amino-N-prop-2-enylcarbamate[1]
Common Name	tert-Butyl 1-allylhydrazinecarboxylate[1][4]
Alternative Spelling	tert-butyl1-allylhydrazine-1-carboxylate[4][5]
CAS Name	Hydrazinecarboxylic acid, 1-(2-propen-1-yl)-, 1,1-dimethylethyl ester[4]
Synonym	1-Allyl-1-tert-butoxycarbonylhydrazine[4][6]
Synonym	N-Allyl-hydrazinecarboxylic acid tert-butyl ester[4][5]
Synonym	1-Allyl-hydrazinecarboxylic acid tert-butyl ester
Identifier	Eos-61126[1]

Structural and Registry Information

Identifier	Value
CAS Number	21075-86-5[1][4][5]
Molecular Formula	C ₈ H ₁₆ N ₂ O ₂ [1][5]
Molecular Weight	172.23 g/mol [1]
PubChem CID	10535205[1]
MDL Number	MFCD18447709[1][5]
InChI Key	ZTWGIZOCAXOUOE-UHFFFAOYSA-N[4]
SMILES	CC(C)(C)OC(=O)N(CC=C)N[4]

Nomenclature Relationships

The following diagram illustrates the relationship between the primary IUPAC name, the common name, and key synonyms for the compound.



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Caption: Relationship between IUPAC name and synonyms.

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- 6. 1-allyl-1-tert-butoxycarbonylhydrazine; 1-allyl-1-tert-butoxycarbonylhydrazine; tert-Butyl 1-allylhydrazinecarboxylate; N-allyl-hydrazinecarboxylic acid tert-butyl ester; 1-Allyl-1-tert.-butoxycarbonyl-hydrazin | Chemrio [chemrio.com]
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